

An In-depth Technical Guide to Pyranthrone

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Compound of Interest

Compound Name: Pyranthrone

Cat. No.: B1679902

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical properties of **Pyranthrone**, a vat dye also known as Vat Orange 9.^{[1][2]} While primarily utilized in the textile industry for its dyeing capabilities, a thorough understanding of its molecular characteristics is essential for any scientific investigation or potential application.

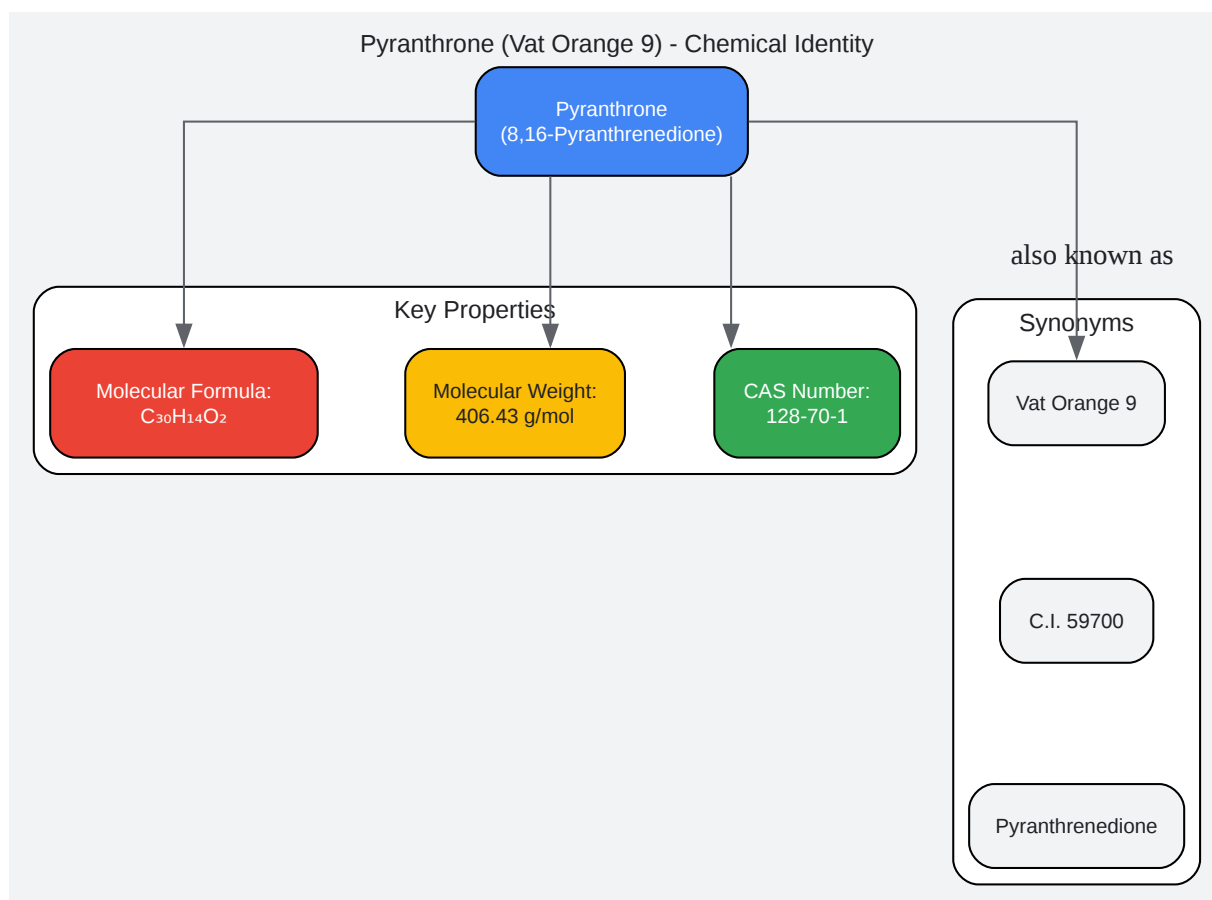
Core Molecular and Physical Data

Pyranthrone is a polycyclic aromatic hydrocarbon.^[3] Its core quantitative data are summarized in the table below, providing a clear reference for its fundamental properties.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₁₄ O ₂	[1][2][4][5]
Molecular Weight	406.43 g/mol	[1][2][5]
Exact Mass	406.0994 u	[4]
CAS Number	128-70-1	[1][4]
Density	Approximately 1.489 g/cm ³	[1]
Boiling Point	703.7 ± 30.0 °C (Predicted)	[1][5]
Flash Point	250 °C	[1][5]
Elemental Analysis	C: 88.66%, H: 3.47%, O: 7.87%	[4]

Chemical Identity and Structure

The following diagram illustrates the key identifiers and structural information for **Pyranthrone**.



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Pyranthrone Chemical Identity

Experimental Protocols

Due to **Pyranthrone**'s primary application as a dye, the available literature does not contain extensive experimental protocols related to drug development or signaling pathways. However, a common chemical synthesis method is referenced:

Synthesis of Pyranthrene from **Pyranthrone**

Pyranthrene can be synthesized from **Pyranthrone** through a reduction reaction.[3]

- Reactants:
 - **Pyranthrone**
 - Zinc dust
 - Acetic acid
 - Pyridine
- General Procedure: The protocol involves the reduction of **Pyranthrone** using zinc dust in a solution of acetic acid and pyridine.[3] This process removes the two ketone groups, resulting in the formation of Pyranthrene (C₃₀H₁₆).[3]

Further research into specialized chemical synthesis journals would be necessary to obtain detailed, step-by-step experimental parameters for this and other related reactions.

Solubility and Handling

Understanding the solubility of **Pyranthrone** is critical for its application and handling in a laboratory setting.

- Solubility Profile: It is slightly soluble in ethanol and soluble in tetrahydronaphthalene and xylene.[1]
- Reaction in Acid/Base: In concentrated sulfuric acid, it appears dark blue, and upon dilution, it forms a yellow-orange precipitate.[1] In an alkaline sodium hydrosulfite solution, it presents as blue-red.[1]
- Storage: **Pyranthrone** should be stored sealed in a dry environment at room temperature.[1][2]

Safety and Handling Precautions

Standard laboratory safety protocols should be observed when handling **Pyranthrone**. It is advised to avoid contact with skin and eyes and to prevent inhalation of dust.[1]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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